

An In-depth Technical Guide to the Safe Handling of 2,4-Dibromopyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dibromopyridine

Cat. No.: B189624

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,4-Dibromopyridine** (CAS No. 58530-53-3), a key intermediate in pharmaceutical and chemical synthesis. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

2,4-Dibromopyridine is classified as a hazardous substance requiring careful handling. It is toxic if swallowed, causes skin irritation, and can lead to serious eye damage. It may also cause respiratory irritation.^[1]

Table 1: GHS Hazard Classification for 2,4-Dibromopyridine

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[1]
Skin Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[1]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation[1]

Signal Word: Danger[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of **2,4-Dibromopyridine** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties of 2,4-Dibromopyridine

Property	Value
Molecular Formula	C ₅ H ₃ Br ₂ N[2]
Molecular Weight	236.89 g/mol [2]
Appearance	White or colorless to almost white or almost colorless powder, lump, or clear liquid
Melting Point	35-40 °C[2]
Boiling Point	No information available[3]
Flash Point	Not applicable
Purity	>98.0% (GC)

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and maintain the chemical's stability.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Wear appropriate personal protective equipment (see Section 5).
- Avoid contact with skin, eyes, and clothing.
- Avoid formation of dust and aerosols.
- Use non-sparking tools.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the handling area.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.
- Store locked up.[5]

First-Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

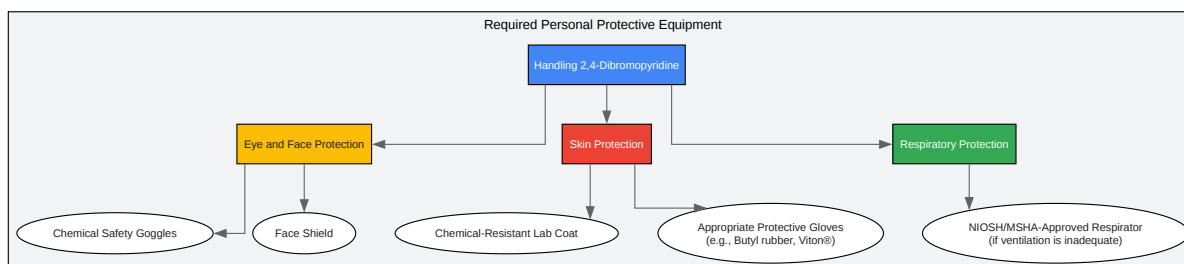
Table 3: First-Aid Measures for 2,4-Dibromopyridine

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing and shoes. Seek immediate medical attention.[6]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5][6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[6]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear a chemical-resistant lab coat and appropriate protective gloves (e.g., Butyl rubber, Viton®).
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or for spill cleanup.



[Click to download full resolution via product page](#)

Caption: Essential PPE for handling **2,4-Dibromopyridine**.

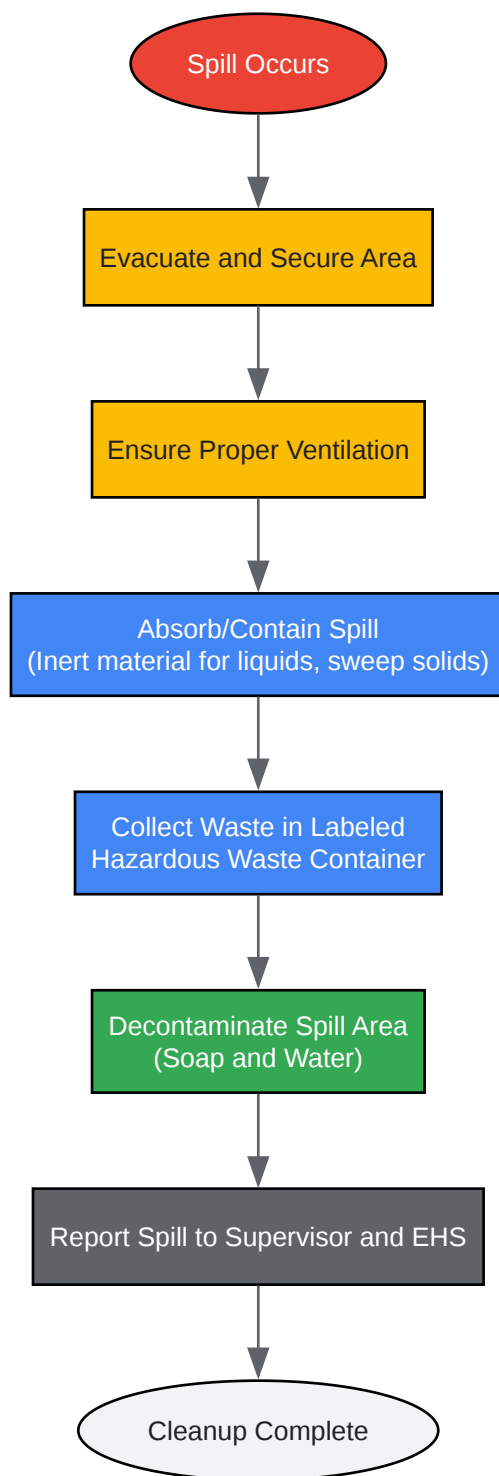
Spill Cleanup and Waste Disposal

In the event of a spill, immediate and appropriate action is necessary to mitigate exposure and environmental contamination.

Spill Cleanup:

- Evacuate and Secure: Alert others in the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated.
- Absorb: For liquid spills, absorb with an inert material such as vermiculite or sand. For solid spills, carefully sweep up to avoid generating dust.
- Collect: Place the absorbed material or swept solids into a designated, labeled hazardous waste container.

- Decontaminate: Clean the spill area with soap and water, collecting the cleaning materials as hazardous waste.
- Report: Report the spill to your laboratory supervisor and your institution's Environmental Health and Safety (EHS) department.



[Click to download full resolution via product page](#)

Caption: Logical workflow for **2,4-Dibromopyridine** spill cleanup.

Waste Disposal:

- Chemical waste must be disposed of through your institution's EHS department or a licensed hazardous waste disposal company.
- Never dispose of **2,4-Dibromopyridine** in the regular trash or down the drain.
- Use a dedicated, clearly labeled, and sealable hazardous waste container for all **2,4-Dibromopyridine** waste.
- Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.

Incompatible Materials and Hazardous Decomposition Products

- Incompatible Materials: Strong oxidizing agents and strong acids.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide.[5]

This technical guide is intended to provide comprehensive safety information. Always refer to the specific Safety Data Sheet (SDS) for **2,4-Dibromopyridine** provided by your supplier for the most current and detailed information. Your institution's Chemical Hygiene Plan and EHS department are also critical resources for ensuring a safe laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 2,4-Dibromopyridine 97 58530-53-3 [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
- 4. synquestlabs.com [synquestlabs.com]
- 5. fishersci.com [fishersci.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 2,4-Dibromopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189624#safety-and-handling-precautions-for-2-4-dibromopyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com